

Application Notes and Protocols: Chemoenzymatic Synthesis of ADP-L-glycero-D-manno-heptose

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Compound of Interest

Compound Name: *L*-Glycero-*D*-mannoheptose

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Introduction

ADP-L-glycero-D-manno-heptose is a crucial sugar nucleotide precursor for the biosynthesis of the inner core region of lipopolysaccharide (LPS) in most Gram-negative bacteria.^{[1][2][3]} The integrity of the LPS layer is vital for bacterial survival, providing a barrier against hydrophobic compounds and contributing to virulence.^[3] Consequently, the enzymes involved in the ADP-heptose biosynthetic pathway are attractive targets for the development of novel antibacterial agents.^{[3][4][5]}

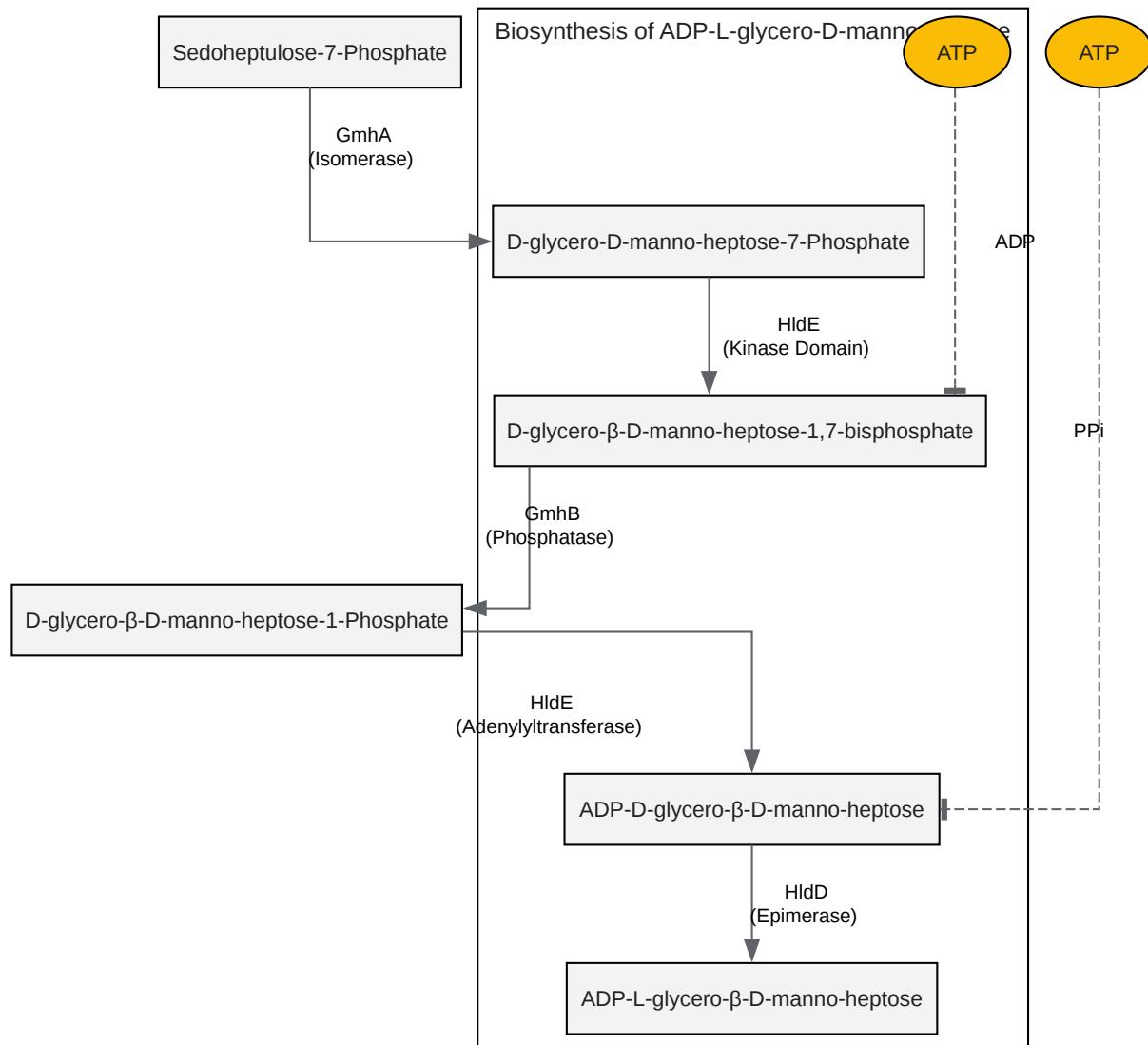
Chemical synthesis of ADP-heptose is often challenging, involving lengthy reaction steps, low overall yields, and difficult purification processes to separate anomers.^{[1][6]} Chemoenzymatic synthesis offers a highly efficient and stereospecific alternative by leveraging the natural biosynthetic enzymes. This document provides a detailed protocol for a one-pot, multi-enzyme synthesis of ADP-*D*-glycero- β -*D*-manno-heptose, which can then be converted to the L,D-isomer.

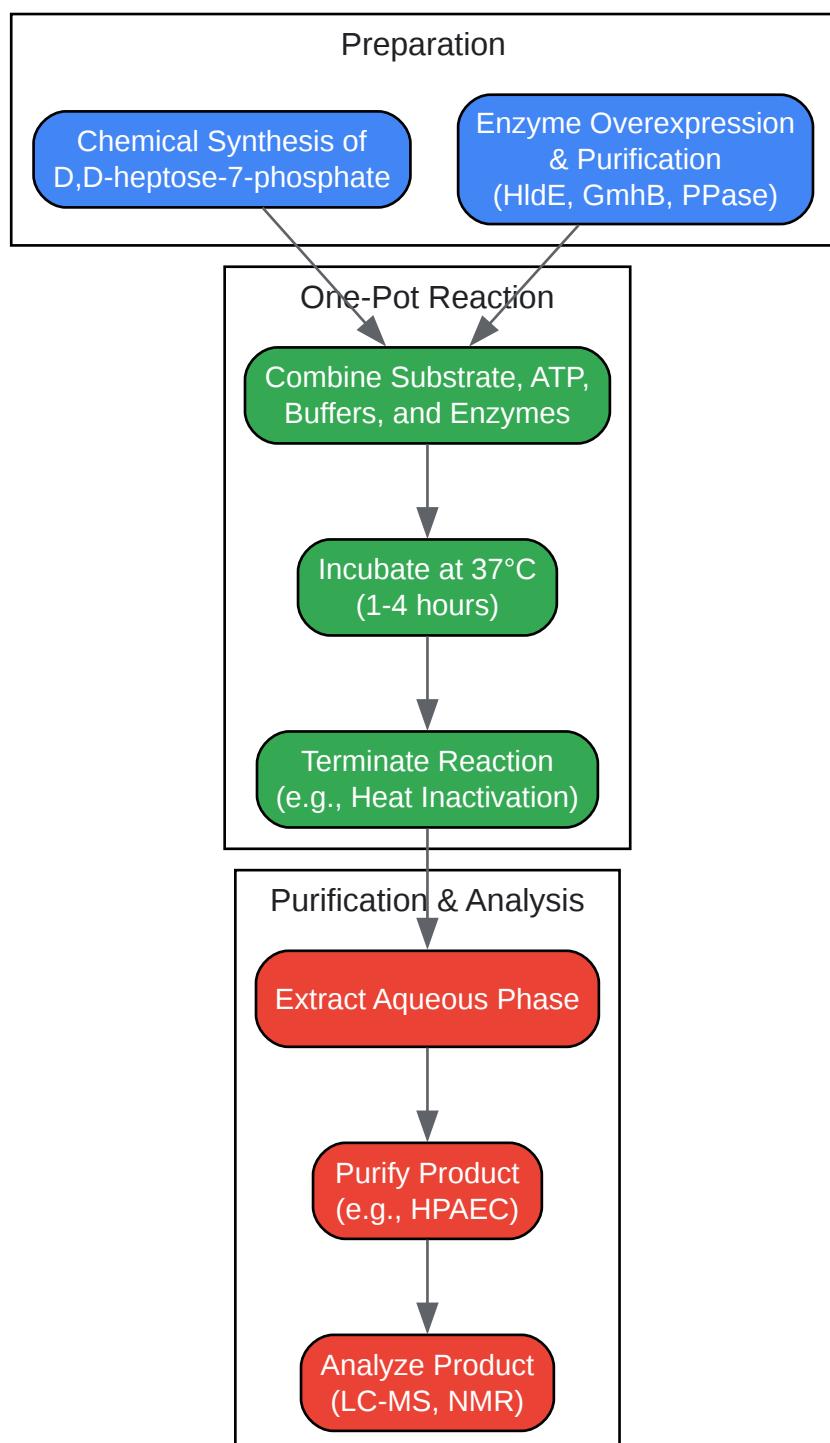
Biosynthetic Pathway Overview

The biosynthesis of ADP-L-glycero- β -*D*-manno-heptose in organisms like *Escherichia coli* begins with sedoheptulose-7-phosphate, an intermediate of the pentose phosphate pathway.^[4]

[7] The synthesis involves five enzymatic steps catalyzed by four key enzymes.[7][8][9][10]

- Isomerization: Sedoheptulose-7-phosphate is converted to D-glycero-D-manno-heptose-7-phosphate by the isomerase GmhA.[1][5][8]
- Phosphorylation: The kinase domain of the bifunctional enzyme HldE phosphorylates D-glycero-D-manno-heptose-7-phosphate at the anomeric carbon to yield D-glycero- β -D-manno-heptose-1,7-bisphosphate.[1][11]
- Dephosphorylation: The phosphatase GmhB removes the phosphate group at the C-7 position, producing D-glycero- β -D-manno-heptose-1-phosphate.[1][8][11]
- Adenylylation: The adenylyltransferase domain of HldE catalyzes the reaction of the resulting heptose-1-phosphate with ATP to form ADP-D-glycero- β -D-manno-heptose.[1][11]
- Epimerization: Finally, the epimerase HldD inverts the stereochemistry at the C-6 position to produce the final product, ADP-L-glycero-D-manno-heptose, which is incorporated into the LPS structure.[1][11]





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